

Application Notes and Protocols: CNS Penetration and Distribution of PIPE-3297

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Compound of Interest

Compound Name: PIPE-3297

Cat. No.: B12381840

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Introduction

PIPE-3297 is a novel, selective kappa opioid receptor (KOR) agonist with a distinct signaling profile. It potently activates G-protein signaling while exhibiting low recruitment of β -arrestin-2. This biased agonism is of significant interest for therapeutic applications, particularly in demyelinating diseases, as it may offer the potential for promoting remyelination without the sedative side effects associated with non-biased KOR agonists. Understanding the central nervous system (CNS) penetration and distribution of **PIPE-3297** is critical for its development as a CNS-acting therapeutic. These application notes provide a summary of its CNS pharmacokinetic and pharmacodynamic properties and detailed protocols for key in vitro and in vivo assays.

Data Presentation

The following tables summarize the quantitative data regarding the CNS penetration and in vitro activity of **PIPE-3297**.

Table 1: In Vivo CNS Penetration and Receptor Occupancy of **PIPE-3297** in Mice

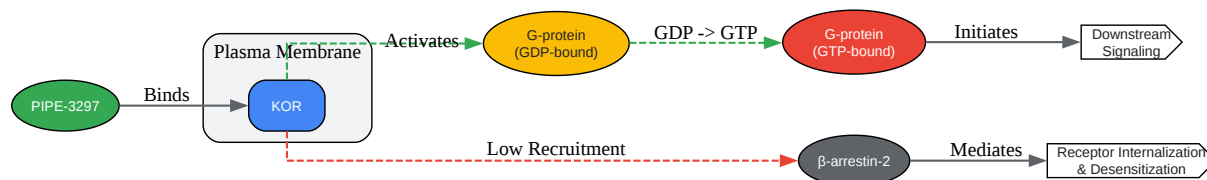
Parameter	Value	Animal Model	Dosage	Time Point
KOR Occupancy in CNS	90%	C57BL/6 Mice	30 mg/kg, s.c.	1 hour post-dose
Brain Concentration	12.5 μ M	C57BL/6 Mice	30 mg/kg, s.c.	1 hour post-dose

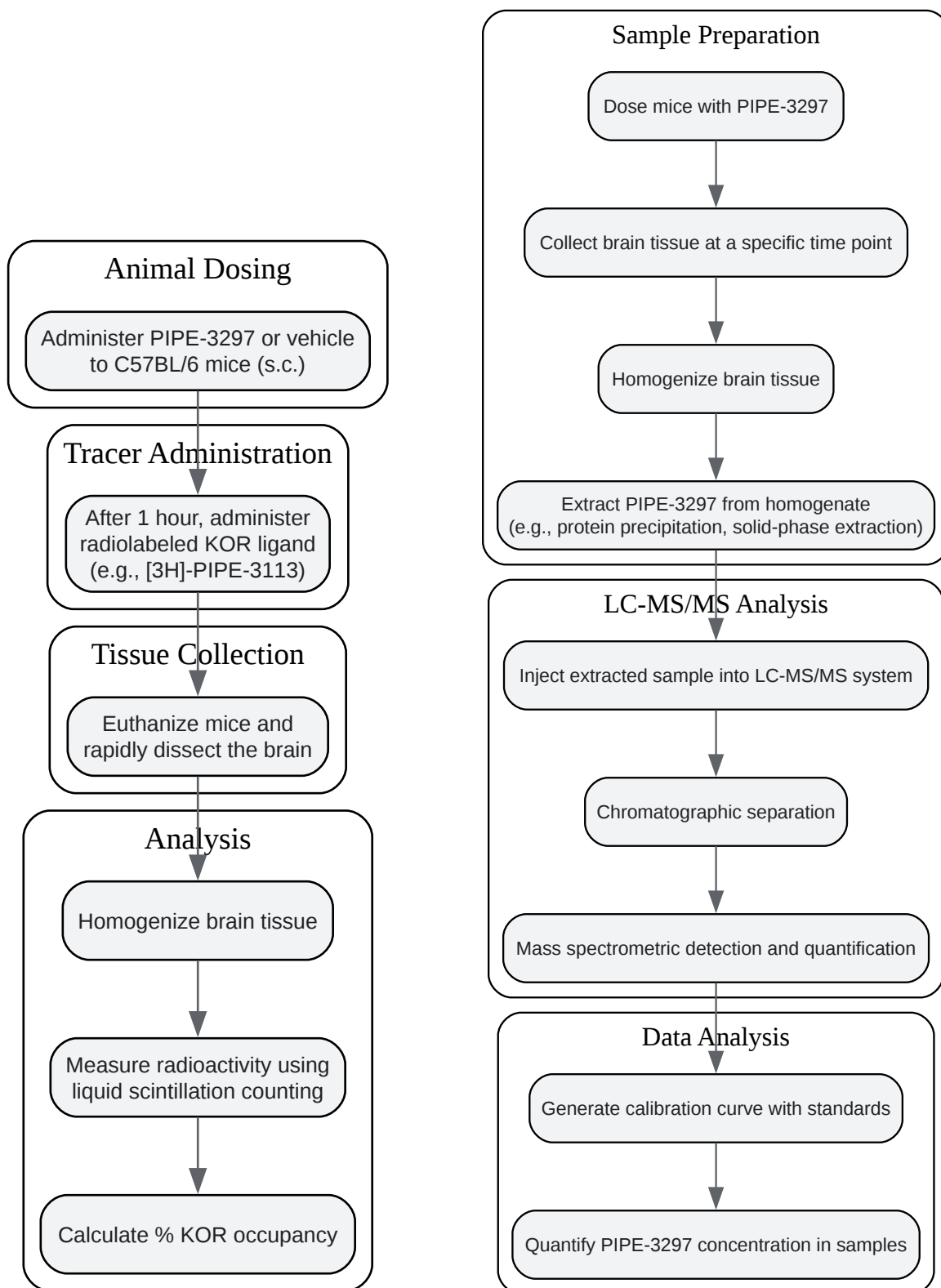
Table 2: In Vitro Functional Activity of **PIPE-3297**

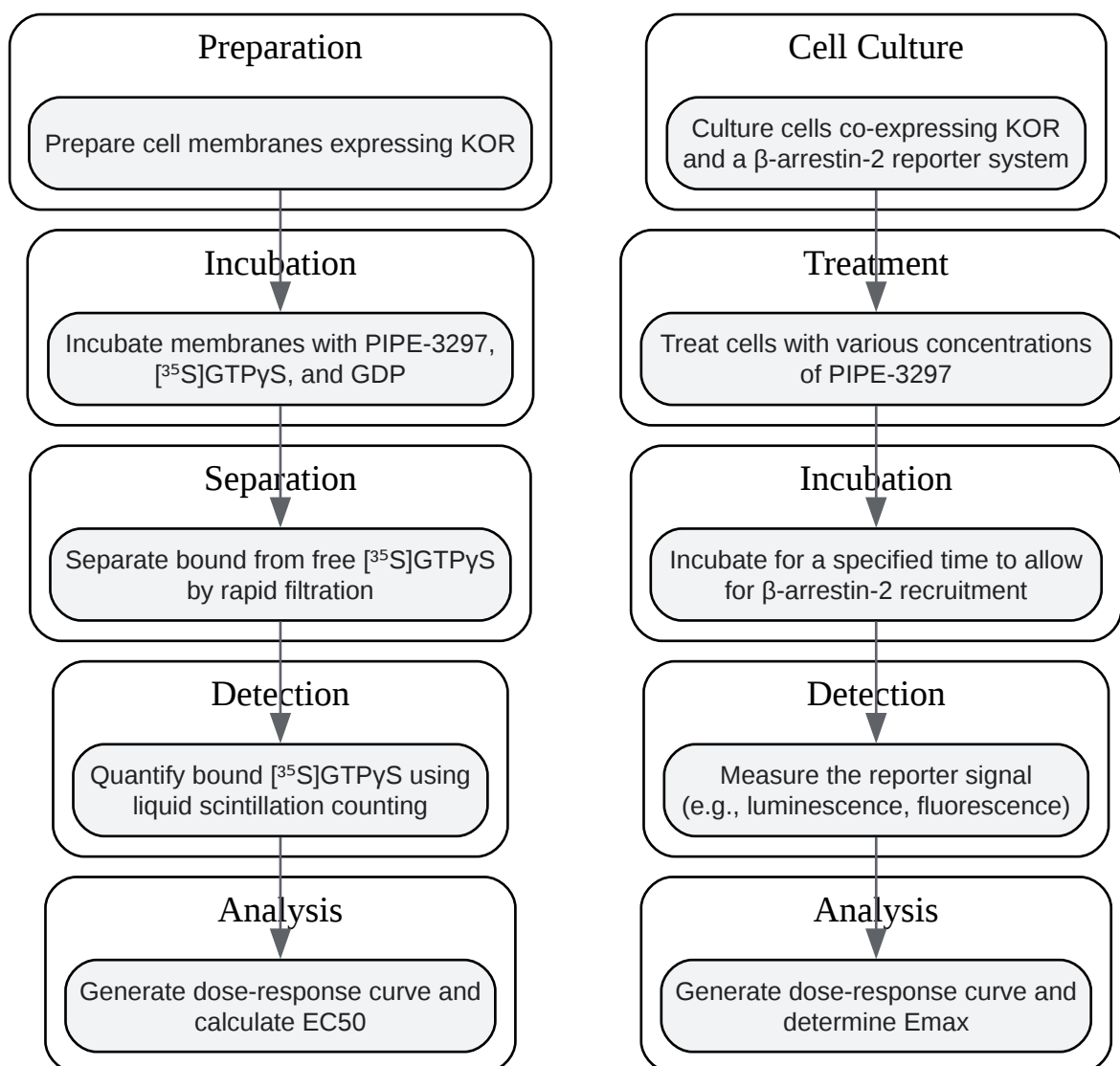
Assay	Parameter	Value
G-protein Signaling Activation	EC50	1.1 nM
β -arrestin-2 Recruitment	E _{max}	< 10%

Signaling Pathway

PIPE-3297 acts as a biased agonist at the kappa opioid receptor (KOR), a G-protein coupled receptor (GPCR). Upon binding, it preferentially activates the G-protein signaling cascade over the β -arrestin-2 pathway.







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